

Technical Support Center: Reaction of Zinc with Hot Concentrated Sulfuric Acid

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Compound of Interest

Compound Name: Sulfuric acid;ZINC

Cat. No.: B152265

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for the reaction of zinc with hot, concentrated sulfuric acid.

Frequently Asked Questions (FAQs)

Q1: What are the primary products of the reaction between zinc and hot, concentrated sulfuric acid?

The primary products are zinc sulfate (ZnSO_4), sulfur dioxide (SO_2), and water (H_2O). This is a redox reaction where zinc is oxidized and the concentrated sulfuric acid acts as an oxidizing agent.^{[1][2]}

The balanced chemical equation for this primary reaction is: $\text{Zn(s)} + 2\text{H}_2\text{SO}_4(\text{conc, hot}) \rightarrow \text{ZnSO}_4(\text{aq}) + \text{SO}_2(\text{g}) + 2\text{H}_2\text{O(l)}$ ^{[1][2][3]}

Q2: Can other byproducts be formed in this reaction?

Yes, depending on the reaction conditions, other reduction products of sulfuric acid can be formed. These byproducts primarily include hydrogen sulfide (H_2S) and elemental sulfur (S).^[1] The formation of these byproducts is influenced by factors such as the concentration of the sulfuric acid and the reaction temperature.

Possible side reactions include:

- $3\text{Zn} + 4\text{H}_2\text{SO}_4 \rightarrow 3\text{ZnSO}_4 + \text{S} + 4\text{H}_2\text{O}$ ^[1]
- $4\text{Zn} + 5\text{H}_2\text{SO}_4 \rightarrow 4\text{ZnSO}_4 + \text{H}_2\text{S} + 4\text{H}_2\text{O}$ ^[1]

Q3: Why is hydrogen gas (H_2) not a major product with hot, concentrated sulfuric acid?

While zinc reacts with dilute sulfuric acid to produce hydrogen gas, hot, concentrated sulfuric acid is a strong oxidizing agent.^{[1][2]} Instead of the simple displacement of hydrogen ions, the sulfate ion is reduced, leading to the formation of sulfur dioxide, and potentially elemental sulfur or hydrogen sulfide.^[1]

Q4: What are the safety precautions I should take when performing this experiment?

This reaction should be conducted with extreme caution in a well-ventilated fume hood due to the evolution of toxic gases (sulfur dioxide and potentially hydrogen sulfide). Appropriate personal protective equipment (PPE), including safety goggles, a face shield, chemical-resistant gloves (nitrile or neoprene), and a lab coat, is mandatory. An eyewash station and safety shower should be readily accessible.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Reaction is very slow or not starting.	The sulfuric acid may not be sufficiently concentrated or hot. The surface of the zinc metal may be passivated with a layer of oxide.	Gently heat the reaction mixture in the fume hood. Ensure you are using concentrated sulfuric acid. If using zinc granules, try crushing them to expose a fresh surface.
A yellow solid is forming in the reaction vessel.	This is likely elemental sulfur, a potential byproduct of the reaction.	This indicates a side reaction is occurring. Note the reaction conditions (temperature, concentration) for your records. The sulfur can be separated from the zinc sulfate solution by filtration after the reaction is complete.
A "rotten egg" smell is detected.	This indicates the formation of hydrogen sulfide (H_2S) gas, which is highly toxic.	IMMEDIATELY ensure the experiment is being conducted in a properly functioning fume hood. Do not inhale the fumes. If the smell is strong, cease the experiment by carefully stopping any heating and allowing the apparatus to cool before disassembly within the fume hood.
The reaction is too vigorous and splashing.	The rate of addition of zinc to the hot acid was too fast, or the temperature is too high.	Add the zinc metal to the acid slowly and in small portions. Control the heating carefully to maintain a steady, but not violent, reaction rate.
White precipitate forms upon cooling or dilution.	The solution is supersaturated with zinc sulfate.	Gently warm the solution to redissolve the precipitate before proceeding with any subsequent steps. If dilution is

necessary, use deionized water and be aware of the exothermic nature of diluting concentrated acid solutions.

Product Identification and Analysis

The products and byproducts of this reaction can be identified and quantified using various analytical techniques.

Table of Products and Byproducts

Substance	Formula	State	Identification Method
Zinc Sulfate	ZnSO ₄	Aqueous	Complexometric titration with EDTA.[4][5][6][7]
Sulfur Dioxide	SO ₂	Gas	Pungent odor (like burnt matches); turns acidified potassium dichromate solution from orange to green.[8]
Hydrogen Sulfide	H ₂ S	Gas	"Rotten egg" smell; turns lead acetate paper black.[9][10][11]
Elemental Sulfur	S	Solid	Yellow, insoluble solid.
Water	H ₂ O	Liquid	N/A

Experimental Protocols

Reaction of Zinc with Hot Concentrated Sulfuric Acid

Objective: To synthesize zinc sulfate and observe the gaseous products from the reaction of zinc with hot, concentrated sulfuric acid.

Materials:

- Zinc metal (granules or powder)
- Concentrated sulfuric acid (~98%)
- Beaker or flask
- Heating mantle or hot plate
- Gas outlet tube
- Test tubes
- Lead acetate paper
- Acidified potassium dichromate solution

Procedure:

- Set up the apparatus in a fume hood. Place a small amount of zinc metal in the beaker or flask.
- Carefully add a measured volume of concentrated sulfuric acid to the reaction vessel.
- Connect a gas outlet tube to the flask to direct the evolved gases.
- Gently heat the mixture. Observe the rate of reaction.
- To test for sulfur dioxide, bubble the evolved gas through a test tube containing acidified potassium dichromate solution. A color change from orange to green indicates the presence of SO_2 .
- To test for hydrogen sulfide, place a piece of moist lead acetate paper at the outlet of the gas tube. The paper turning black indicates the presence of H_2S .
- Once the reaction is complete, allow the solution to cool. The remaining solution is aqueous zinc sulfate.

Quantification of Zinc Sulfate by Complexometric Titration

Objective: To determine the concentration of the zinc sulfate produced.

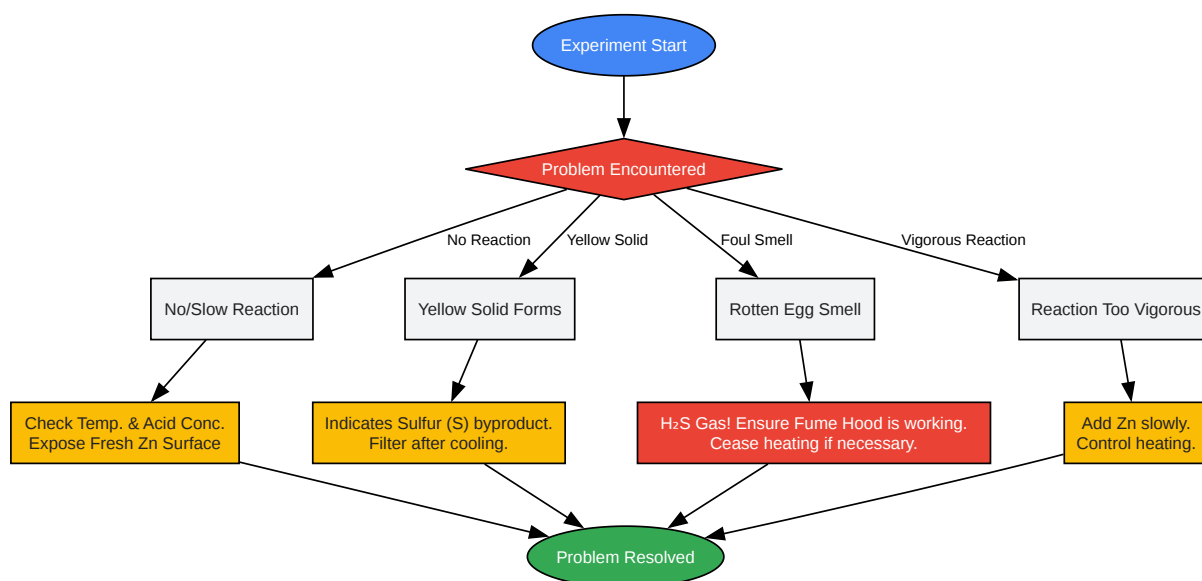
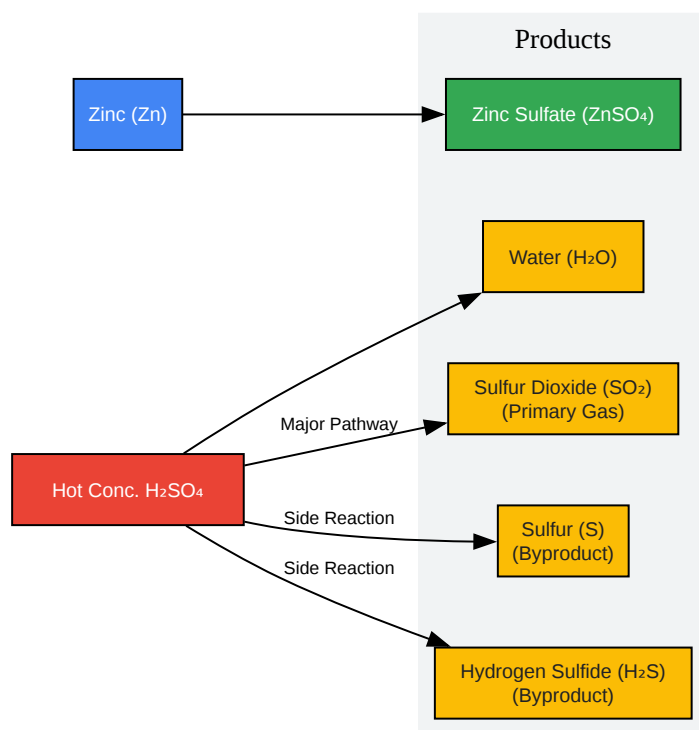
Materials:

- Zinc sulfate solution (from the reaction)
- 0.05 M EDTA (ethylenediaminetetraacetic acid) solution
- Ammonia buffer solution (pH 10)
- Eriochrome Black T indicator
- Burette, pipette, conical flask

Procedure:

- Pipette a known volume of the zinc sulfate solution into a conical flask.
- Dilute with deionized water.
- Add a small amount of ammonia buffer solution to bring the pH to approximately 10.^{[4][5][7]}
- Add a few drops of Eriochrome Black T indicator. The solution should turn a wine-red color.^{[4][5][7]}
- Titrate with the standardized EDTA solution until the color changes from red to a distinct blue.^[5]
- Record the volume of EDTA used and calculate the concentration of zinc sulfate.

Visualizations



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References

- 1. quora.com [quora.com]
- 2. quora.com [quora.com]
- 3. quora.com [quora.com]
- 4. scribd.com [scribd.com]
- 5. titrations.info [titrations.info]
- 6. Estimation of Zinc by EDTA | DOCX [slideshare.net]
- 7. metrohm.com [metrohm.com]
- 8. quora.com [quora.com]
- 9. Hydrogen sulfide - Wikipedia [en.wikipedia.org]
- 10. QUALITATIVE ANALYSIS tests for gases gas tests, water, non-metallic elements identification [docbrown.info]
- 11. microbiologyinfo.com [microbiologyinfo.com]
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